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"Bis(2-mercaptoethyl) sulfide" solubility in water and organic solvents

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Compound of Interest

Compound Name: Bis(2-mercaptoethyl) sulfide

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Technical Guide: Solubility Profile of Bis(2-mercaptoethyl) sulfide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Bis(2-mercaptoethyl) sulfide** (CAS No: 3570-55-6), a versatile organosulfur compound. The information herein is intended to support research and development activities where this compound's solubility characteristics are of critical importance.

Introduction to Bis(2-mercaptoethyl) sulfide

Bis(2-mercaptoethyl) sulfide, also known as 2,2'-thiodiethanethiol, is an organic compound featuring two thiol (-SH) groups and a thioether (-S-) linkage.[1][2] Its chemical structure is C4H10S3.[1][2][3] This compound is a clear, colorless liquid with a characteristic strong, unpleasant odor.[2][3] The presence of reactive thiol groups makes it a valuable intermediate in various chemical syntheses and analytical applications.[1][3]

Solubility Profile

The solubility of **Bis(2-mercaptoethyl) sulfide** is a key physical property influencing its application in different solvent systems. A summary of its solubility in water and common organic solvents is presented below.



Quantitative Solubility Data

Solvent System	Solubility	Temperature (°C)
Water	620 mg/L	20

Data sourced from multiple chemical suppliers and databases.[1][3][4]

Qualitative Solubility in Organic Solvents

Bis(2-mercaptoethyl) sulfide exhibits good solubility in a range of organic solvents. While specific quantitative data is not readily available in the public domain, it is reported to be soluble in the following:

- Alcohol[5][6]
- Dioxane[5][6][7]
- Ether[5][6][7]
- Toluene[5][6][7]
- Chloroform[5][6][7]

It is generally described as insoluble or difficult to mix with water.[3][4][5][7][8]

Experimental Protocols for Solubility Determination

While specific experimental details for the cited solubility data are not provided in the search results, a general and widely accepted methodology for determining the solubility of a liquid compound like **Bis(2-mercaptoethyl) sulfide** is the shake-flask method, followed by a suitable analytical technique.

Protocol: Shake-Flask Method for Aqueous Solubility

- Preparation of Saturated Solution:
 - An excess amount of Bis(2-mercaptoethyl) sulfide is added to a known volume of deionized water in a glass flask.



- 2. The flask is sealed to prevent evaporation.
- 3. The mixture is agitated in a constant temperature water bath (e.g., at 20°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - 1. The flask is allowed to stand undisturbed at the set temperature to allow for the separation of the undissolved **Bis(2-mercaptoethyl)** sulfide from the aqueous phase.
 - 2. Centrifugation may be employed to facilitate a clear separation.
- Sampling and Analysis:
 - 1. A known volume of the clear, saturated aqueous phase is carefully withdrawn using a syringe fitted with a filter to remove any undissolved microdroplets.
 - 2. The concentration of **Bis(2-mercaptoethyl) sulfide** in the aqueous sample is determined using a suitable analytical method, such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC), against a calibrated standard curve.
- Calculation:
 - 1. The solubility is calculated from the measured concentration and expressed in mg/L or other appropriate units.

Protocol: Determination of Solubility in Organic Solvents

A similar shake-flask methodology can be employed for organic solvents. Given the expected high solubility, a visual method of incremental addition can be used for a qualitative or semi-quantitative assessment.

- Incremental Addition:
 - 1. A known volume of the organic solvent (e.g., ethanol, toluene) is placed in a flask at a controlled temperature.



- 2. **Bis(2-mercaptoethyl) sulfide** is added dropwise with constant stirring.
- The point at which the solution becomes saturated (i.e., the added compound no longer dissolves) is visually determined.
- Quantitative Analysis:
 - 1. For precise measurements, a saturated solution is prepared as described in the aqueous protocol.
 - 2. The saturated solution is then diluted, and the concentration is determined by an appropriate analytical technique (e.g., GC, HPLC).

Applications and Visualized Workflows

The solubility characteristics of **Bis(2-mercaptoethyl) sulfide** are fundamental to its use in analytical chemistry and chemical synthesis.

Analytical Workflow: Metal Ion Determination

Bis(2-mercaptoethyl) sulfide is utilized for the extraction and photometric determination of nickel (Ni) and gives color reactions with other metals.[3][4][8] The workflow involves the formation of a metal-ligand complex that can be extracted and quantified.



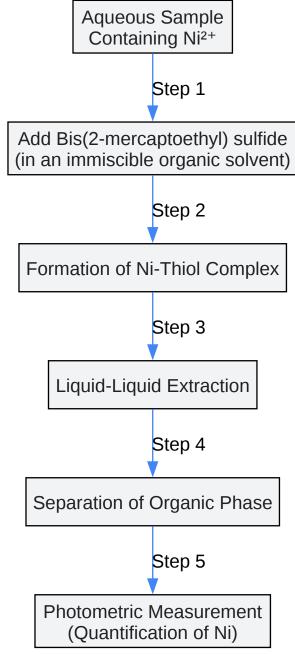


Diagram 1: Analytical Workflow for Metal Ion Determination

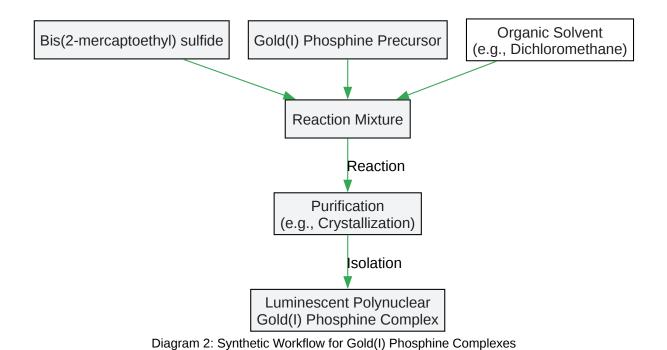
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Diagram 1: Analytical Workflow for Metal Ion Determination

Synthetic Workflow: Gold(I) Complex Synthesis

This compound serves as a reagent in the synthesis of novel luminescent polynuclear gold(I) phosphine complexes.[3][4][8] This involves the reaction of the dithiol with a gold(I) precursor.





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Diagram 2: Synthetic Workflow for Gold(I) Phosphine Complexes

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